

What are the physical and chemical properties of 2-Bromo-4'-fluoroacetophenone?

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Compound of Interest

Compound Name: 2-Bromo-4'-fluoroacetophenone

Cat. No.: B032570

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A Comprehensive Technical Guide to 2-Bromo-4'-fluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **2-Bromo-4'-fluoroacetophenone**, a key intermediate in organic synthesis. The information is curated for professionals in research and development, particularly in the pharmaceutical and agrochemical sectors.

Chemical Identity and Structure

2-Bromo-4'-fluoroacetophenone, also known as ω -Bromo-4-fluoroacetophenone or 4-Fluorophenacyl bromide, is an organohalogen compound.^{[1][2][3]} Its chemical structure consists of an acetophenone core where the methyl group is substituted with a bromine atom, and the phenyl ring is substituted with a fluorine atom at the para-position.

Molecular Structure:

- IUPAC Name: 2-bromo-1-(4-fluorophenyl)ethan-1-one^{[4][5]}
- CAS Number: 403-29-2^{[1][2][3][4][6][7][8][9][10][11]}
- Molecular Formula: C₈H₆BrFO^{[1][2][4][5][6][8][10][12]}

Physical Properties

The physical characteristics of **2-Bromo-4'-fluoroacetophenone** are summarized in the table below. It is typically a solid at room temperature, appearing as white to beige or light grey-green crystalline powder or flakes.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)

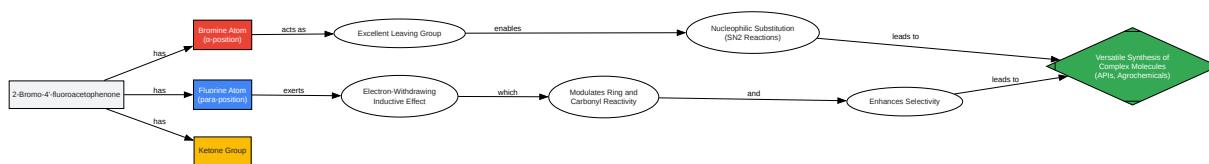
Property	Value	Source
Molecular Weight	217.04 g/mol	[2] [5] [6] [12]
Appearance	White to brownish-yellow to light grey powder or flakes	[1] [6] [10]
Melting Point	46 - 50 °C	[2] [3] [6] [7] [9]
Boiling Point	150 °C at 12 mmHg	[2] [6] [7]
Flash Point	>110 °C (>230 °F)	[6] [7] [10]
Solubility	Soluble in methanol and chloroform. Sparingly soluble in water.	[1] [6] [10] [13]
Density	~1.57 g/cm ³ (rough estimate)	[6] [10]
Refractive Index	~1.545 (estimate)	[6] [10]

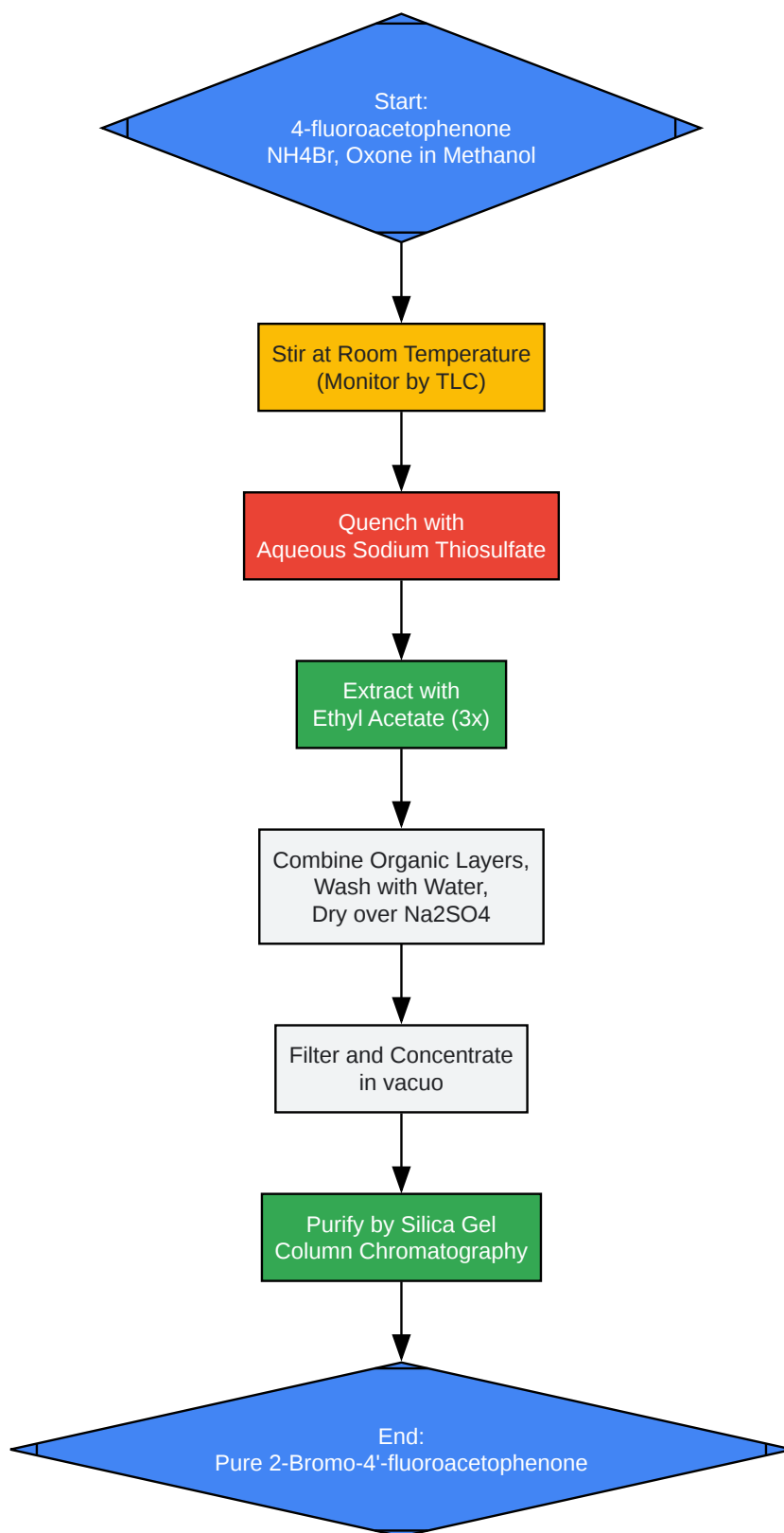
Chemical Properties and Reactivity

The chemical behavior of **2-Bromo-4'-fluoroacetophenone** is largely dictated by the interplay of its three functional groups: the ketone, the bromine atom, and the fluorine atom.

Property	Description	Source
Reactivity	Highly versatile building block in organic synthesis. The bromine atom is an excellent leaving group, making it susceptible to nucleophilic substitution reactions. The fluorine atom, being highly electronegative, influences the electron distribution in the aromatic ring and the carbonyl group.	[14][15]
Stability	Stable under recommended storage conditions. Should be kept in a dry place in a tightly closed container.	[7]
Storage	Store in an inert atmosphere at 2-8°C. Keep refrigerated.	[6][7][10]
Hazards	Corrosive. Causes severe skin burns and eye damage. Lachrymatory.	[6][7][9][10]

The presence of both bromine and fluorine atoms makes this compound a highly versatile intermediate.[14][15] The bromine atom serves as an effective leaving group, which is fundamental for nucleophilic substitution reactions, allowing for the introduction of diverse functional groups.[14][15] The fluorine atom, due to its high electronegativity, exerts a strong electron-withdrawing inductive effect.[15] This modulates the reactivity of the aromatic ring and the adjacent carbonyl carbon, often enhancing the selectivity of chemical reactions.[14][15]





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